

Application Notes and Protocols for Dyeing Natural Fibers with Indigosol Brown IBR

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indigosol brown IBR*

Cat. No.: *B1668954*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Indigosol Brown IBR, also known as C.I. Solubilised Vat Brown 1 and C.I. 70801, is a water-soluble leuco ester of a vat dye.^[1] Its chemical formula is $C_{42}H_{16}N_2Na_6O_{24}S_6$, and its CAS number is 23725-15-7. This dye is particularly suited for dyeing natural fibers such as cotton, wool, and silk, offering good fastness properties. The dyeing process with **Indigosol Brown IBR** involves the application of the soluble leuco ester to the fiber, followed by an oxidation step in an acidic medium to develop the final, insoluble brown color. This document provides detailed protocols for the application of **Indigosol Brown IBR** on cotton, wool, and silk fibers.

Chemical and Physical Properties

Property	Value
Common Name	Indigosol Brown IBR
C.I. Name	Solubilised Vat Brown 1
C.I. Number	70801
CAS Number	23725-15-7
Molecular Formula	C42H16N2Na6O24S6
Appearance	Dark olive powder
Solubility	Soluble in water

Data Presentation: Fastness Properties

The fastness properties of textiles dyed with **Indigosol Brown IBR** are summarized in the table below. The ratings are based on a scale of 1 to 5 for most properties, and 1 to 8 for light fastness, where a higher number indicates better fastness.

Fastness Property	ISO Standard Rating	AATCC Standard Rating
Light Fastness	7	8
Washing Fastness (Fading)	5	5
Washing Fastness (Staining)	5	5
Water Fastness (Fading)	-	-
Water Fastness (Staining)	-	-
Perspiration Fastness (Acidic)	-	-
Perspiration Fastness (Alkaline)	-	-
Rubbing Fastness (Dry)	-	-
Rubbing Fastness (Wet)	-	-
Ironing Fastness	5	5
Chlorine Bleach	4-5	4-5
Oxygen Bleach	4-5	4-5
Mercerized	4-5	4-5

Source:[1]

Experimental Protocols

General Preparatory Steps for All Fibers

- **Scouring:** Before dyeing, it is crucial to scour the natural fibers to remove any impurities, waxes, and oils. This ensures even dye penetration and optimal color yield. A typical scouring process involves washing the fiber in a solution of soda ash and a non-ionic detergent at an elevated temperature, followed by thorough rinsing.
- **Wetting Out:** Immediately before dyeing, thoroughly wet the scoured fibers in water to ensure uniform absorption of the dye liquor.

Protocol 1: Dyeing Cotton with Indigosol Brown IBR

This protocol is suitable for cotton yarns and fabrics.

Materials:

- **Indigosol Brown IBR**
- Sodium Nitrite (NaNO_2)
- Sulfuric Acid (H_2SO_4 , 98%)
- Soda Ash (Sodium Carbonate, Na_2CO_3)
- Non-ionic soap
- Distilled or deionized water
- Scoured and wetted-out cotton material

Equipment:

- Dyeing vessel (stainless steel or enamel)
- Heating apparatus with temperature control
- Stirring rods
- Graduated cylinders and beakers
- pH meter or pH indicator strips
- Safety equipment (gloves, goggles, lab coat)

Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 20:1 (20 parts water to 1 part fiber by weight).

- Dissolve the required amount of **Indigosol Brown IBR** (e.g., 1-3% on weight of fiber, o.w.f.) in a small amount of hot water and then add it to the dye bath.
- Add Sodium Nitrite to the dye bath. The concentration can range from 3 to 8 g/L.[2]
- Stir the dye bath until all components are fully dissolved.
- Dyeing:
 - Introduce the wetted-out cotton into the dye bath at room temperature.
 - Gradually raise the temperature to 70-80°C over 20-30 minutes.
 - Maintain this temperature for 45-60 minutes, stirring occasionally to ensure even dyeing.
- Development (Oxidation):
 - Cool the dye bath to 25-30°C.
 - Prepare a separate developing bath containing 5-10 ml/L of concentrated Sulfuric Acid. Caution: Always add acid to water, never the other way around.
 - Transfer the dyed cotton to the developing bath.
 - Work the material in the acid bath for 15-20 minutes to ensure complete color development. The color will change from the leuco form to the final brown shade.
- Rinsing and Neutralization:
 - Remove the cotton from the developing bath and rinse thoroughly with cold water to remove excess acid.
 - Neutralize the fiber in a bath containing 1-2 g/L of Soda Ash for 10-15 minutes at 40-50°C.
 - Rinse again with water.
- Soaping:
 - Prepare a soaping bath with 1-2 g/L of a non-ionic soap.

- Treat the dyed and neutralized cotton in the soaping bath at or near the boil (95-100°C) for 15-20 minutes. This step improves the fastness properties and removes any unfixed dye.
- Rinse thoroughly with hot water, followed by a final cold water rinse.
- Drying:
 - Squeeze or hydroextract the excess water and dry the dyed cotton material at an appropriate temperature.

Protocol 2: Dyeing Wool and Silk with Indigosol Brown IBR

This protocol is adapted for protein fibers like wool and silk, which are more sensitive to harsh alkaline and high-temperature conditions.

Materials:

- **Indigosol Brown IBR**
- Sodium Nitrite (NaNO_2)
- Formic Acid or Acetic Acid
- Sulfuric Acid (H_2SO_4 , 98%)
- Non-ionic soap
- Ammonium Sulphate
- Distilled or deionized water
- Scoured and wetted-out wool or silk material

Equipment:

- Same as for cotton dyeing.

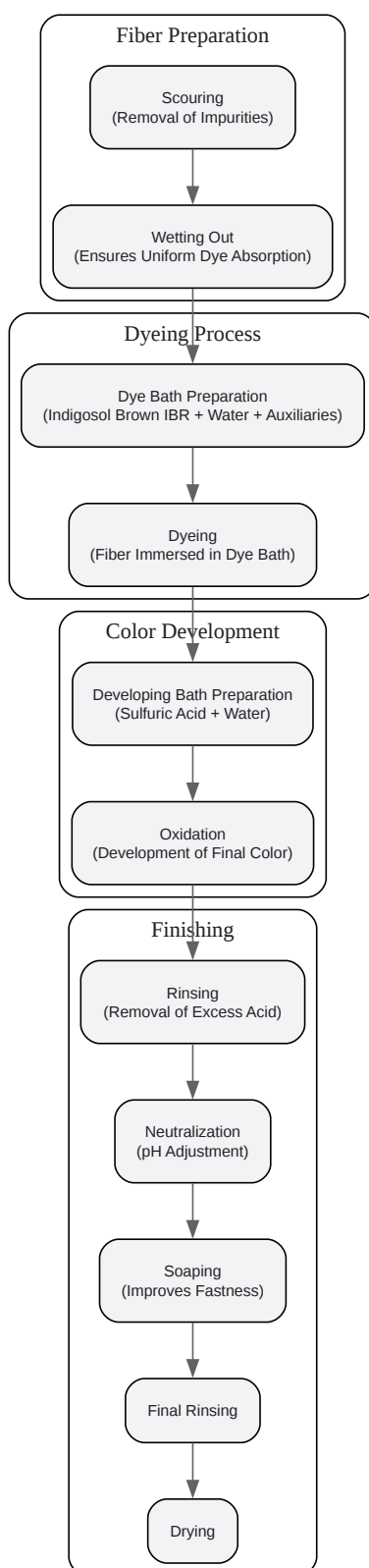
Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 30:1.
 - Dissolve the required amount of **Indigosol Brown IBR** (e.g., 1-3% o.w.f.) in hot water and add to the dye bath.
 - Add 2-4% o.w.f. of Formic Acid (85%) or Acetic Acid (60%) to the dye bath to achieve a slightly acidic pH.
 - Add 5% o.w.f. of Ammonium Sulphate as a leveling agent.
- Dyeing:
 - Enter the wetted-out wool or silk into the dye bath at 40°C.
 - Slowly raise the temperature to 85-90°C over 30-40 minutes.
 - Maintain this temperature for 45-60 minutes, with gentle agitation to prevent felting of wool.
- Development (Oxidation):
 - Cool the dye bath to 40-50°C.
 - Prepare a separate developing bath containing 2-5 ml/L of concentrated Sulfuric Acid.
 - Transfer the dyed material to the developing bath and treat for 15-20 minutes.
- Rinsing and Neutralization:
 - Rinse the dyed material thoroughly with cold water.
 - Neutralize in a bath containing a mild alkali like sodium bicarbonate or a specialized neutralizing agent suitable for protein fibers.
- Soaping:
 - Soap the material at 60-70°C for 15 minutes with a neutral or slightly acidic soap.

- Rinse thoroughly with warm water and then cold water.
- Drying:
 - Carefully remove excess water and dry the wool or silk at a low temperature, away from direct sunlight.

Mandatory Visualization

Experimental Workflow for Dyeing Natural Fibers with Indigosol Brown IBR



[Click to download full resolution via product page](#)

Caption: Workflow for dyeing natural fibers with **Indigosol Brown IBR**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling dyes and chemicals.
- Work in a well-ventilated area, especially when handling concentrated acids.
- When preparing the developing bath, always add acid to water slowly and with constant stirring to avoid splashing and exothermic reactions.
- Consult the Safety Data Sheets (SDS) for **Indigosol Brown IBR** and all other chemicals used in the process for detailed safety and handling information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. www2.cs.arizona.edu [www2.cs.arizona.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Natural Fibers with Indigosol Brown IBR]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668954#protocol-for-dyeing-natural-fibers-with-indigosol-brown-ibr>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com